

Comparative Bioactivity Guide: N-Hydroxy-5-methoxy-1H-indole-3-carboximidamide vs. Melatonin

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Compound of Interest

Compound Name: N-Hydroxy-5-methoxy-1H-indole-3-carboximidamide

CAS No.: 889943-79-7

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Executive Summary

This guide provides a technical comparison between Melatonin (the endogenous circadian regulator) and **N-Hydroxy-5-methoxy-1H-indole-3-carboximidamide** (a synthetic indole amidoxime derivative). While both share the 5-methoxyindole core, their bioactivities diverge radically due to side-chain pharmacophores. Melatonin acts primarily as a G-protein coupled receptor (GPCR) agonist and antioxidant. In contrast, the carboximidamide derivative acts as a pharmacophore for enzyme inhibition (specifically Indoleamine 2,3-dioxygenase 1, IDO1) and antimicrobial membrane disruption.

Chemical Structure & Physicochemical Properties[1][2][3][4][5][6]

The structural distinction lies in the C3-substituent. Melatonin possesses a flexible N-acetylaminoethyl chain, critical for fitting into the MT1/MT2 receptor binding pocket. The target

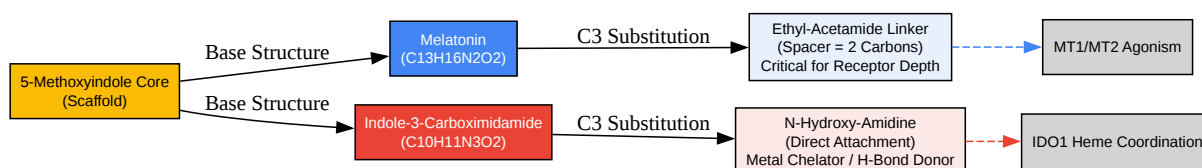
compound features a rigid, polar N-hydroxycarboximidamide (amidoxime) group directly attached to the indole ring.

Table 1: Physicochemical Comparison

Feature	Melatonin	N-Hydroxy-5-methoxy-1H-indole-3-carboximidamide
IUPAC Name	N-[2-(5-methoxy-1H-indol-3-yl)ethyl]acetamide	N'-Hydroxy-5-methoxy-1H-indole-3-carboximidamide
Common Class	Tryptamine derivative	Indole-3-carboxamidoxime
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₂	C ₁₀ H ₁₁ N ₃ O ₂
Molecular Weight	232.28 g/mol	205.21 g/mol
C3 Substituent	Ethyl-acetamide (Flexible linker)	Carboximidamide (Direct, Rigid)
H-Bond Donors/Acceptors	2 / 2	3 / 3
LogP (Lipophilicity)	~1.6 (High BBB permeability)	~0.8 (Lower, more polar)
Primary Target	MT1/MT2 Receptors (GPCRs)	Heme-containing enzymes (IDO1), Bacterial Membranes

Structural Visualization

The following diagram illustrates the structural divergence and resulting pharmacophore mapping.



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Figure 1: Structural divergence at the C3 position dictates the switch from receptor agonism (Melatonin) to enzyme inhibition (Target).

Mechanism of Action & Bioactivity Profile[3]

Melatonin: The Receptor Agonist

Melatonin functions as a "suicide antioxidant" and a high-affinity ligand for MT1 and MT2 receptors.

- **Signaling:** Binding to MT1 (Gai-coupled) inhibits adenylate cyclase, reducing cAMP and PKA activity. This regulates sleep onset and circadian entrainment.
- **Antioxidant:** The indole ring acts as an electron donor, neutralizing hydroxyl radicals ($\bullet\text{OH}$) and peroxy radicals.

N-Hydroxy-5-methoxy-1H-indole-3-carboximidamide: The Enzyme Inhibitor

This compound represents a class of amidoxime derivatives often investigated for IDO1 inhibition and antimicrobial activity.

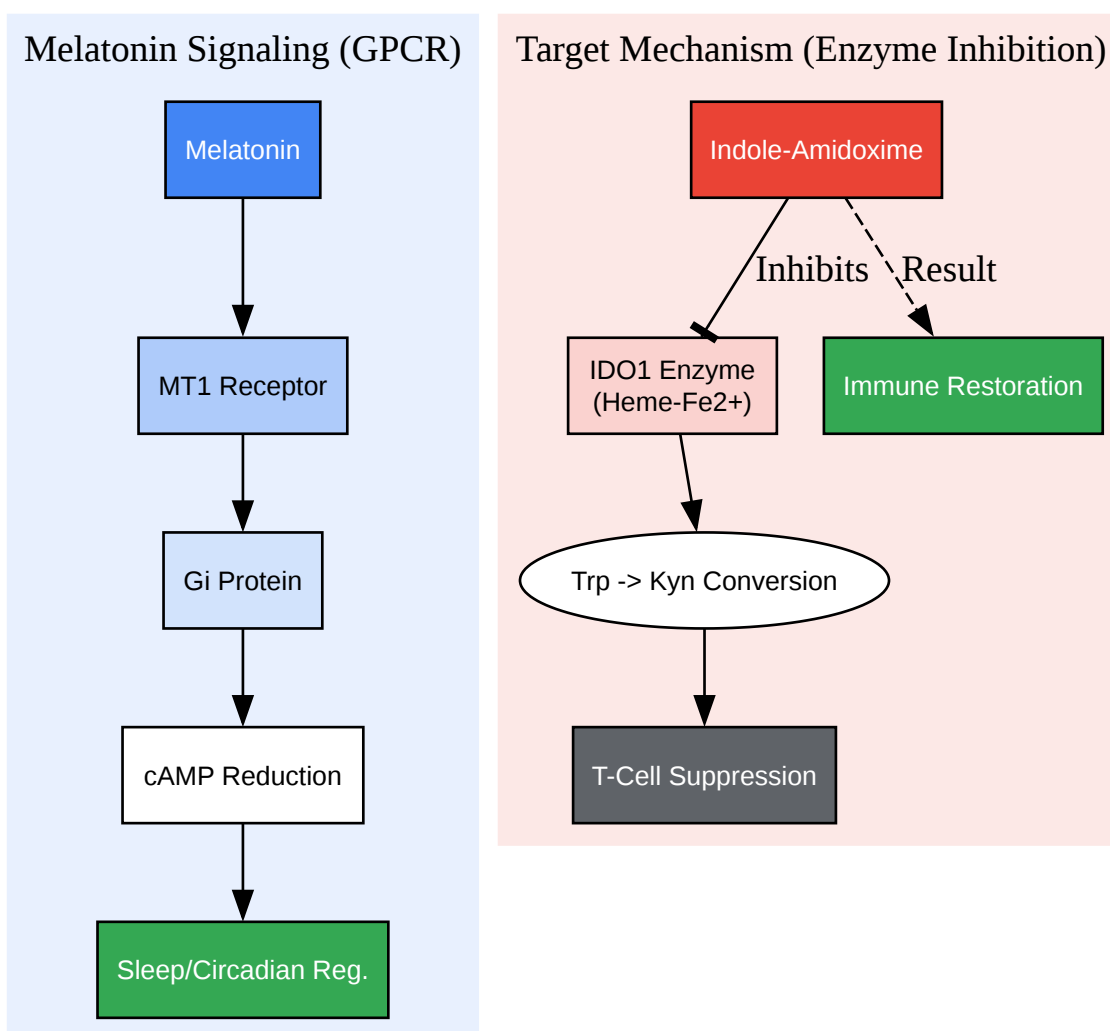
- **IDO1 Inhibition:** IDO1 is a heme-containing enzyme that degrades tryptophan to kynurenine, suppressing T-cell immunity in tumors.[1][2] The N-hydroxy (amidoxime) group can coordinate with the ferrous heme iron () in the active site of IDO1, preventing substrate (tryptophan) oxidation. This mechanism is distinct from melatonin's receptor binding.
- **Antimicrobial Action:** Indole-3-carboximidamides mimic cationic peptides. They interact with the negatively charged bacterial cell membrane, leading to depolarization and membrane rupture.

Table 2: Bioactivity Comparison[9]

Bioactivity Domain	Melatonin	N-Hydroxy-5-methoxy-1H-indole-3-carboximidamide
Primary Mechanism	GPCR Agonism (MT1/MT2)	Competitive Enzyme Inhibition (IDO1)
Secondary Mechanism	ROS Scavenging (1:4 stoichiometry)	Membrane Depolarization (Bacteria)
Therapeutic Focus	Insomnia, Jet Lag, Neuroprotection	Cancer Immunotherapy, Antibiotic Potentiation
Cellular Effect	Hyperpolarization, Circadian Reset	T-cell Restoration, Bacterial Lysis

Pathway Visualization

The diagram below contrasts the signaling cascade of Melatonin with the metabolic blockade of the Target.



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Figure 2: Melatonin activates downstream signaling for sleep, while the Target inhibits the IDO1 metabolic pathway to restore immunity.

Experimental Protocols for Validation

To empirically validate the differences described above, researchers should employ the following self-validating protocols.

Protocol A: Melatonin Receptor Binding (GTPyS Binding Assay)

Objective: Confirm Melatonin's agonist activity vs. the Target's lack thereof. Rationale: Agonist binding to GPCRs triggers GDP-GTP exchange. Using non-hydrolyzable [³⁵S]GTPyS allows quantification of activation.

- Membrane Preparation: Transfect CHO cells with human MT1 receptor cDNA. Harvest and homogenize in ice-cold Tris-HCl buffer.
- Incubation:
 - Mix 10 µg membrane protein with assay buffer (20 mM HEPES, 100 mM NaCl, 10 mM MgCl₂, 10 µM GDP).
 - Add Melatonin (1 nM - 10 µM) or Target Compound (1 nM - 10 µM).
 - Add 0.1 nM [³⁵S]GTPyS.
- Reaction: Incubate at 30°C for 60 min.
- Termination: Rapid filtration through GF/B filters.
- Quantification: Liquid scintillation counting.
- Expected Result: Melatonin will show a dose-dependent increase in [³⁵S]GTPyS binding (nM). The Target compound should show negligible binding or require significantly higher concentrations (µM), indicating poor affinity for the MT1 receptor due to the lack of the ethyl spacer.

Protocol B: IDO1 Enzymatic Inhibition Assay

Objective: Assess the Target's ability to inhibit kynurenine production compared to Melatonin (negative control). Rationale: IDO1 converts L-tryptophan to N-formylkynurenine, which hydrolyzes to kynurenine. Kynurenine forms a yellow complex with Ehrlich's reagent ().

- Enzyme Mix: Recombinant human IDO1 (50 nM), catalase, methylene blue, and ascorbate (reductive environment for heme).

- Substrate: L-Tryptophan (100 μ M).
- Treatment: Add Target Compound or Melatonin (serial dilutions: 10 nM - 100 μ M).
- Incubation: 37°C for 45 minutes.
- Termination: Add 30% Trichloroacetic acid (TCA) to precipitate protein; centrifuge.
- Colorimetric Reaction: Mix supernatant 1:1 with Ehrlich's reagent (p-dimethylaminobenzaldehyde in acetic acid).
- Readout: Measure absorbance at 490 nm.
- Expected Result: The Target (amidoxime) should inhibit Kynurenine formation (in low μ M/nM range). Melatonin should show minimal inhibition, as it is a substrate for IDO/TDO rather than a competitive inhibitor.

Conclusion & Strategic Recommendations

For drug development professionals:

- Select Melatonin if your therapeutic goal involves GPCR modulation, circadian rhythm entrainment, or broad-spectrum antioxidant neuroprotection.
- Select **N-Hydroxy-5-methoxy-1H-indole-3-carboximidamide** if you are developing immunotherapy adjuvants (via IDO1 inhibition) or novel antimicrobials. The amidoxime group is a versatile "warhead" for metalloenzyme targets but renders the molecule unsuitable for melatonin receptor-based indications.

Final Verdict: These compounds are structural congeners but functional opposites. The removal of the ethyl spacer and addition of the polar amidoxime group abolishes hormonal activity and introduces enzyme-inhibitory potential.

References

- PubChem. (2025). N'-Hydroxy-1H-indole-3-carboximidamide | C₉H₉N₃O. National Library of Medicine. [\[Link\]](#)

- Dubocovich, M. L., et al. (2010). International Union of Basic and Clinical Pharmacology. LXXV. Nomenclature, classification, and pharmacology of G protein-coupled melatonin receptors. Pharmacological Reviews. [[Link](#)]
- Yue, E. W., et al. (2017).[3] Discovery of Epacadostat (INCB024360): A Potent, Selective, and Orally Bioavailable Inhibitor of Indoleamine 2,3-Dioxygenase 1 (IDO1). Journal of Medicinal Chemistry. (Demonstrates amidoxime utility in IDO1 inhibition). [[Link](#)]
- Tan, D. X., et al. (2002). Melatonin: a potent, endogenous hydroxyl radical scavenger. Endocrine Journal. [[Link](#)]
- Kumar, S., et al. (2025). Unfolding the Potential of Pyrrole- and Indole-Based Allylidene Hydrazine Carboximidamides as Antimicrobial Agents. ACS Infectious Diseases. [[Link](#)]

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Sources

- [1. Reimagining IDO pathway inhibition in cancer immunotherapy via downstream focus on the tryptophan-kynurenine-aryl hydrocarbon axis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. research.unipg.it \[research.unipg.it\]](#)
- [3. Frontiers | Inhibition Mechanism of Indoleamine 2, 3-Dioxygenase 1 \(IDO1\) by Amidoxime Derivatives and Its Revelation in Drug Design: Comparative Molecular Dynamics Simulations \[frontiersin.org\]](#)
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